

An In-depth Technical Guide to the Physical Properties of 4-Methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylpyrimidine

Cat. No.: B018481

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This technical guide provides a detailed overview of the key physical properties of **4-Methylpyrimidine**, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Quantitative Physical Properties

The physical characteristics of **4-Methylpyrimidine** are well-documented in the scientific literature. The following table summarizes its boiling point and density, as well as other relevant physical data.

Property	Value	Conditions
Boiling Point	141-142 °C	at standard atmospheric pressure[1][2][3][4][5]
Density	1.031 g/mL	at 25 °C[1][2][3][4]
Refractive Index	1.496	at 20 °C[1][2]
Flash Point	105 °F (40.5 °C)	closed cup[2]
Physical Form	Liquid	at standard temperature and pressure[1][2][3]
Appearance	Clear colorless to slightly yellow	[2][3]

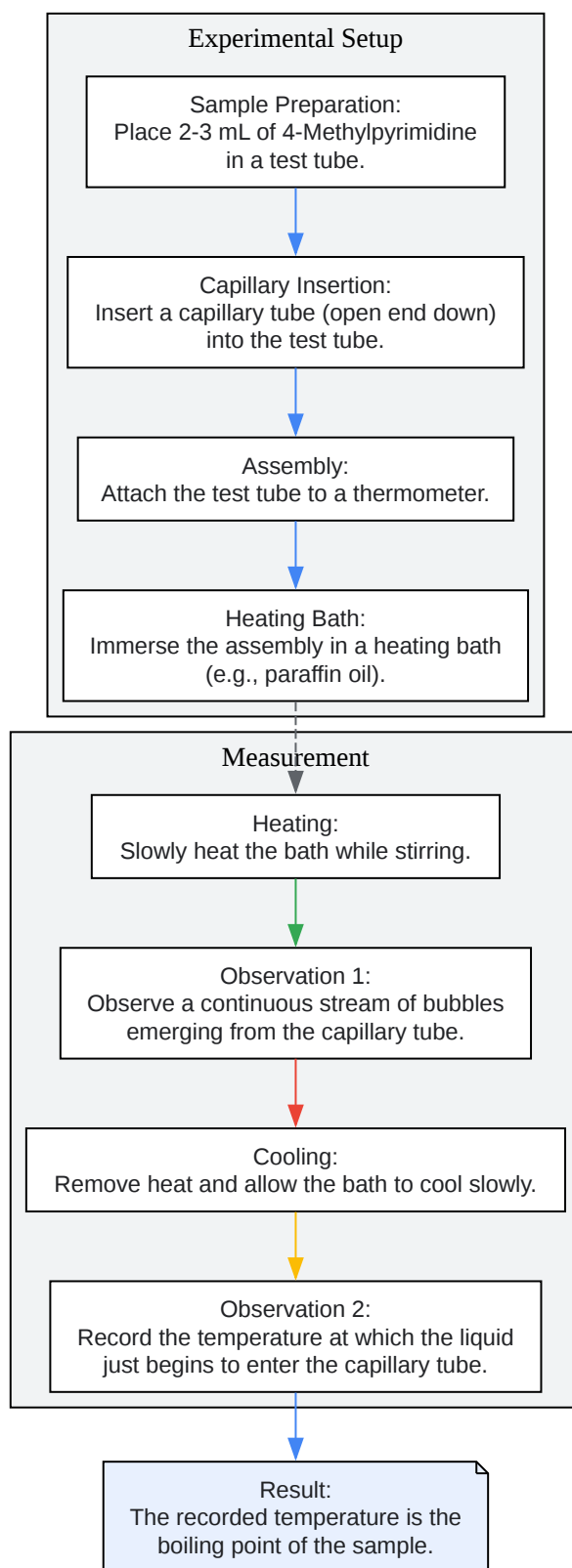
Experimental Protocols

While specific experimental procedures for the determination of **4-Methylpyrimidine**'s physical properties are not detailed in the provided literature, standard analytical methods are typically employed for such characterizations.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. A common laboratory method for determining the boiling point of a small sample of a liquid organic compound is the capillary method.

Experimental Workflow for Boiling Point Determination



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Caption: General workflow for determining the boiling point of a liquid using the capillary method.

The procedure involves heating the sample in a bath and observing the temperature at which the liquid's vapor pressure overcomes the external pressure, indicated by a steady stream of bubbles from an inverted capillary tube. The boiling point is then precisely recorded as the temperature at which the liquid re-enters the capillary upon cooling.

2.2. Determination of Density

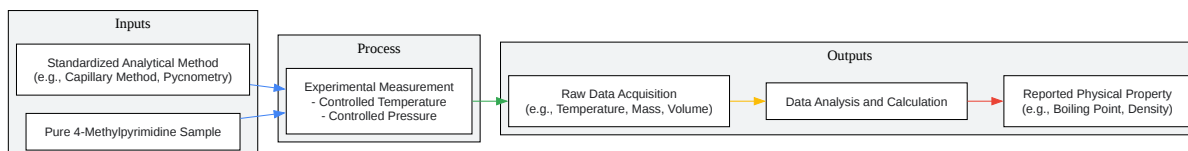
The density of a substance is its mass per unit volume. For liquids like **4-Methylpyrimidine**, density is commonly measured using a pycnometer.

Methodology:

- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **4-Methylpyrimidine**, ensuring no air bubbles are present. The exterior is carefully dried, and the filled pycnometer is weighed.
- **Volume Determination:** The mass of the sample is found by subtraction. The volume of the pycnometer is precisely known or can be calibrated using a liquid of known density, such as deionized water.
- **Density Calculation:** The density of **4-Methylpyrimidine** is calculated by dividing the mass of the sample by the volume of the pycnometer. These measurements are typically conducted at a constant, controlled temperature, as density is temperature-dependent.^[6]

Logical Relationships in Physical Property Determination

The determination of physical properties such as boiling point and density follows a logical progression from sample acquisition to final data analysis and reporting.



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Caption: Logical flow from sample and method selection to the final reported physical property.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Methylpyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018481#physical-properties-of-4-methylpyrimidine-boiling-point-density]

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